

# Technical Guide: Solubility of CAS 6448-95-9 in Organic Solvents

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## Compound of Interest

Compound Name: *Pigment red 22*

Cat. No.: *B021831*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of the compound associated with CAS number 6448-95-9 in various organic solvents. It is critical to note that this CAS number is predominantly assigned to **Pigment Red 22**. However, for audiences in drug development, there may be an interest in 6-Acetylmorphine (6-AM), a related compound, for which solubility information is also provided herein. This guide compiles available data, presents experimental methodologies, and visualizes relevant pathways and workflows to support research and development activities.

## Compound Identification: CAS 6448-95-9

A review of chemical databases indicates that CAS number 6448-95-9 is officially assigned to **Pigment Red 22**. For clarity and to serve the target audience comprehensively, this guide will address both **Pigment Red 22** and 6-Acetylmorphine (CAS 2784-73-8), a key metabolite of heroin relevant to drug development professionals.

## Pigment Red 22

Synonyms: C.I. 12315, Fast Red N, 3-Hydroxy-4-[(2-methyl-5-nitrophenyl)azo]-N-phenylnaphthalene-2-carboxamide

**Pigment Red 22** is a monoazo pigment known for its yellowish-red hue and is utilized in printing inks, coatings, and plastics.[\[1\]](#)[\[2\]](#) Its solubility in organic solvents is generally low, which

is a desirable characteristic for a pigment to prevent bleeding.

## Quantitative Solubility Data for Pigment Red 22

Quantitative data on the solubility of **Pigment Red 22** in organic solvents is sparse in publicly available literature. Most sources describe it in qualitative terms.

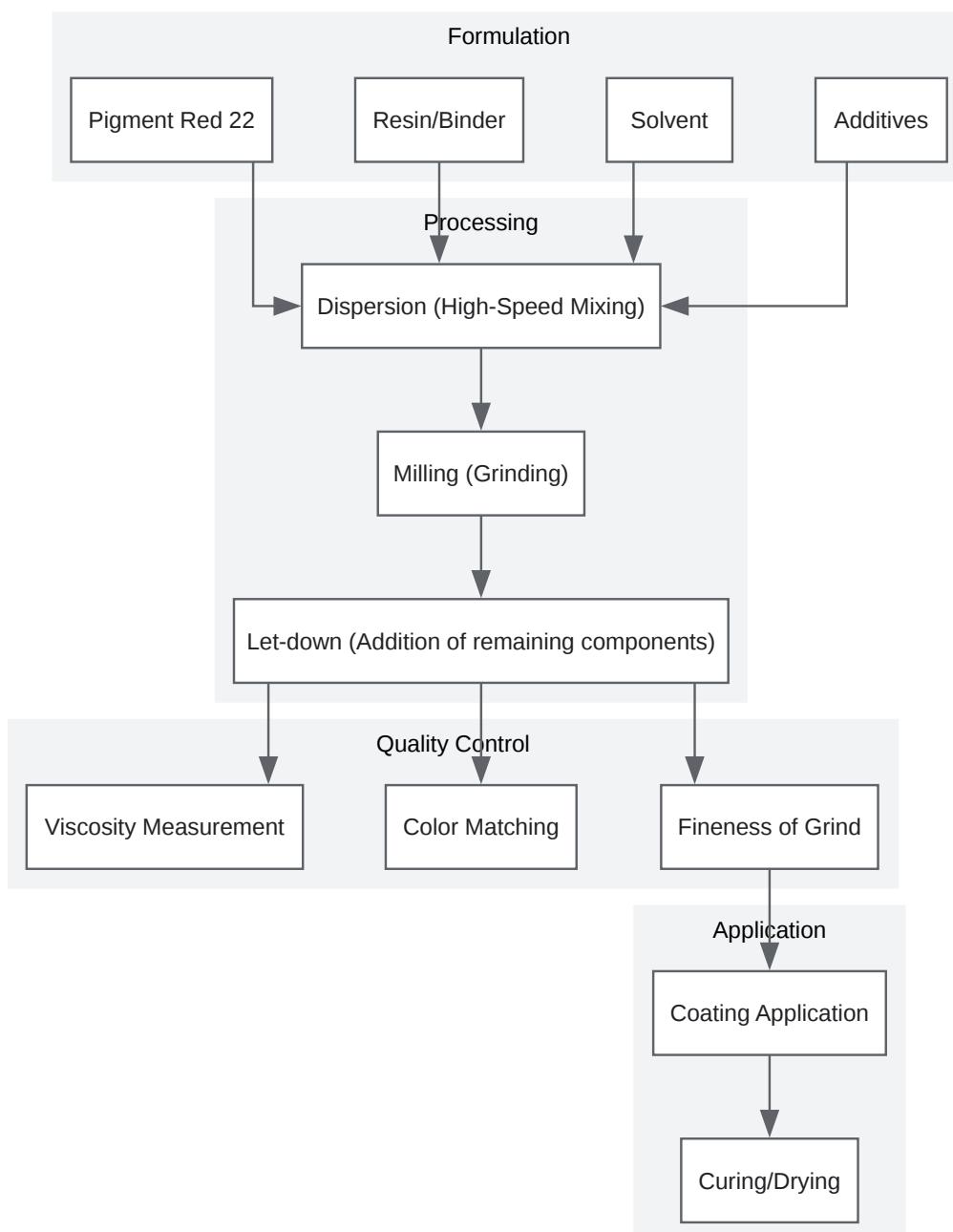
Solvent	Temperature	Solubility	Reference
Water	Not Specified	Insoluble	[3]
Water	Not Specified	1.0% max	[4]
Alcohol	Not Specified	Slightly Soluble	[3]

Note: The water solubility data is included for reference. Many safety data sheets for **Pigment Red 22** state that solubility information is unavailable.[5][6]

## Logical Workflow for Pigment Application

The following diagram illustrates a generalized workflow for the application of a pigment like **Pigment Red 22** in a coating formulation.

## Workflow for Pigment Application in Coatings

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Caption: A diagram illustrating the general workflow for incorporating **Pigment Red 22** into a coating.

## 6-Acetylmorphine (6-AM)

Synonyms: 6-MAM, 6-Monoacetylmorphine CAS Number: 2784-73-8

6-Acetylmorphine is one of the three active metabolites of heroin and serves as a specific biomarker for heroin use.<sup>[7]</sup> Its solubility is a key factor in its pharmacokinetics and in the preparation of analytical standards.

## Quantitative and Qualitative Solubility Data for 6-Acetylmorphine

While comprehensive quantitative solubility data is limited, a combination of qualitative descriptions and concentrations of commercially available solutions provides a good indication of its solubility in various organic solvents.

Solvent	Temperature	Solubility	Notes	Reference
Chloroform	Room Temperature	Very Soluble and Stable	Described as a good solvent for analysis.	[8]
Chloroform	Not Specified	Soluble	Used as a model compound in chloroform.	[9]
Chloroform	Not Specified	Slightly Soluble	Listed as slightly soluble.	[10]
Acetonitrile	Not Specified	$\geq 1.0 \text{ mg/mL}$	Commercially available as a certified solution.	[11][12][13][14]
Acetonitrile	Not Specified	$\geq 100 \text{ }\mu\text{g/mL}$	Commercially available as a certified solution.	[15]
Methanol	Not Specified	Slightly Soluble	Listed as slightly soluble.	[10]
Ethanol	Not Specified	Slightly Soluble	Listed as slightly soluble.	[10]

## Experimental Protocol for Solubility Determination (Shake-Flask Method)

A widely accepted method for determining the solubility of a compound is the shake-flask method, which is here described in a general protocol adaptable for 6-Acetylmorphine.

**Objective:** To determine the saturation solubility of 6-Acetylmorphine in a given organic solvent at a specific temperature.

**Materials:**

- 6-Acetylmorphine (solid)

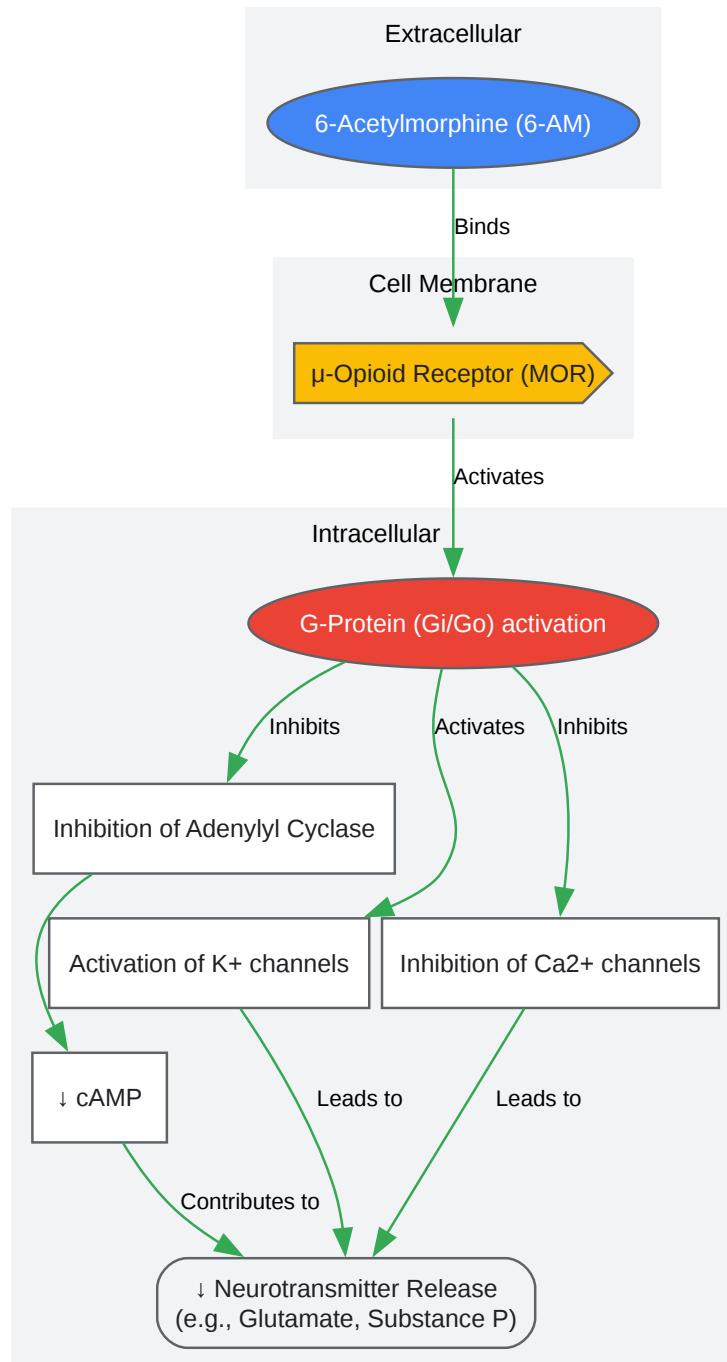
- Organic solvent of interest (e.g., methanol, acetonitrile)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Centrifuge
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, LC-MS)

**Procedure:**

- Preparation: Add an excess amount of solid 6-Acetylmorphine to a vial. The excess is crucial to ensure that saturation is reached.
- Solvent Addition: Add a known volume of the organic solvent to the vial.
- Equilibration: Tightly cap the vial and place it in a constant temperature shaker bath. Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The temperature should be controlled and monitored.
- Phase Separation: After equilibration, allow the vial to stand undisturbed at the same temperature to let the undissolved solid settle. Centrifuge the vial at a high speed to ensure complete separation of the solid from the supernatant.
- Sampling and Dilution: Carefully withdraw a known volume of the supernatant (the saturated solution). Dilute this aliquot with a known volume of the solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the diluted sample using a calibrated analytical method (e.g., HPLC-UV) to determine the concentration of 6-Acetylmorphine.
- Calculation: Calculate the solubility using the following formula: Solubility (mg/mL) = (Concentration of diluted sample in mg/mL) x (Dilution factor)

## Signaling Pathway for 6-Acetylmorphine

6-Acetylmorphine, like morphine, exerts its effects primarily through the  $\mu$ -opioid receptor (MOR), a G-protein coupled receptor (GPCR). The binding of 6-AM to the MOR initiates a signaling cascade that leads to the analgesic and euphoric effects associated with opioids.

6-Acetylmorphine (6-AM) Signaling Pathway via  $\mu$ -Opioid Receptor[Click to download full resolution via product page](#)

Caption: A simplified diagram of the intracellular signaling pathway activated by 6-Acetylmorphine.

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- To cite this document: BenchChem. [Technical Guide: Solubility of CAS 6448-95-9 in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b021831#cas-6448-95-9-solubility-in-organic-solvents>

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